

Commercial Suppliers and Technical Applications of Descarbon Sildenafil-d3 for Research Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Descarbon Sildenafil-d3*

Cat. No.: *B019351*

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This technical guide provides a comprehensive overview of commercial sources for **Descarbon Sildenafil-d3** and its application in research, tailored for researchers, scientists, and drug development professionals. **Descarbon Sildenafil-d3** is a deuterated analog of Sildenafil, a potent inhibitor of phosphodiesterase type 5 (PDE5). Its primary utility in a research setting is as an internal standard for the accurate quantification of Sildenafil in biological samples using mass spectrometry.

Commercial Availability of Descarbon Sildenafil-d3

A variety of chemical suppliers offer **Descarbon Sildenafil-d3** for research purposes. The following table summarizes key information from several vendors to facilitate comparison and procurement.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
Veeprho	Descarbon Sildenafil-D3	Not specified	Not specified	Not specified
MedChemExpress (MCE)	Descarbon Sildenafil-d3	HY-144163S	Not specified	1 mg, 5 mg
Simson Pharma Limited	Descarbon Sildenafil	Not specified	Not specified	Not specified
Chromato Scientific	Descarbon Sildenafil	CHR-9122018-16495	Not specified	Custom
Cayman Chemical	Sildenafil-d3	1126745-90-1	≥99% deuterated forms (d1-d3)	Not specified
ESS Chem Co.	Sildenafil-D3	ESS0306	97.7% by HPLC; 99% atom D	10 mg, 25 mg, 50 mg, 100 mg

Application in Quantitative Analysis: Experimental Protocols

Descarbon Sildenafil-d3 is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the precise quantification of Sildenafil in biological matrices such as plasma and urine.^[1] The use of a stable isotope-labeled internal standard is considered the gold standard as it co-elutes with the analyte and effectively compensates for variations in sample preparation, matrix effects, and instrument response.^[1]

Protocol 1: Quantification of Sildenafil in Human Plasma using LC-MS/MS

This protocol outlines a common method for analyzing Sildenafil in human plasma.^[2]

1. Materials and Reagents:

- Sildenafil reference standard

- **Descarbon Sildenafil-d3** (internal standard)
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (HPLC grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

2. Sample Preparation (Protein Precipitation):[\[2\]](#)

- Prepare stock solutions of Sildenafil and **Descarbon Sildenafil-d3** in methanol.
- Spike plasma samples with a known concentration of the **Descarbon Sildenafil-d3** internal standard solution.
- Precipitate plasma proteins by adding acetonitrile.
- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Collect the supernatant for LC-MS/MS analysis.

3. Liquid Chromatography Conditions:

- Column: A C18 reversed-phase column is typically used.[\[2\]](#)
- Mobile Phase: A gradient elution with a mixture of acetonitrile and water, both containing a small percentage of formic acid, is common.[\[3\]](#)
- Flow Rate: A typical flow rate is around 0.5 mL/min.

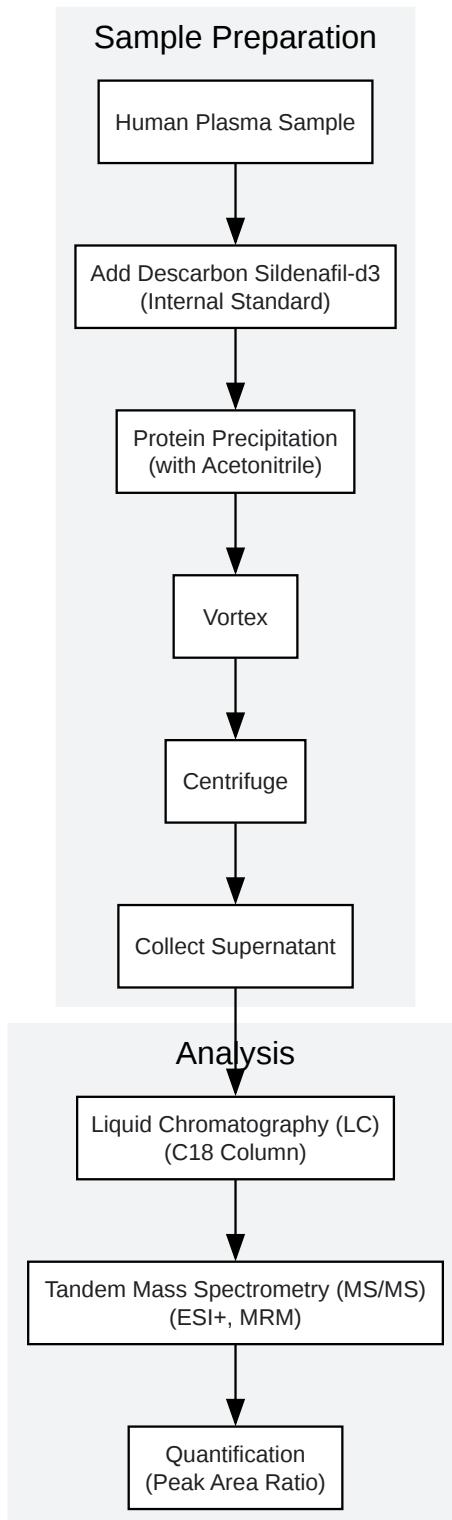
4. Mass Spectrometry Conditions:

- Ionization: Electrospray ionization (ESI) in positive mode is generally used.[\[2\]](#)

- Detection: Multiple Reaction Monitoring (MRM) is employed for sensitive and specific detection.[\[2\]](#)
- MRM Transitions:
 - Sildenafil: m/z 475.4 → m/z 283.3[\[3\]](#)
 - **Descarbon Sildenafil-d3:** The transition would be adjusted based on the specific mass of the deuterated standard.

The workflow for this experimental protocol can be visualized as follows:

Experimental Workflow for Sildenafil Quantification in Plasma

[Click to download full resolution via product page](#)*Workflow for Sildenafil Quantification in Plasma*

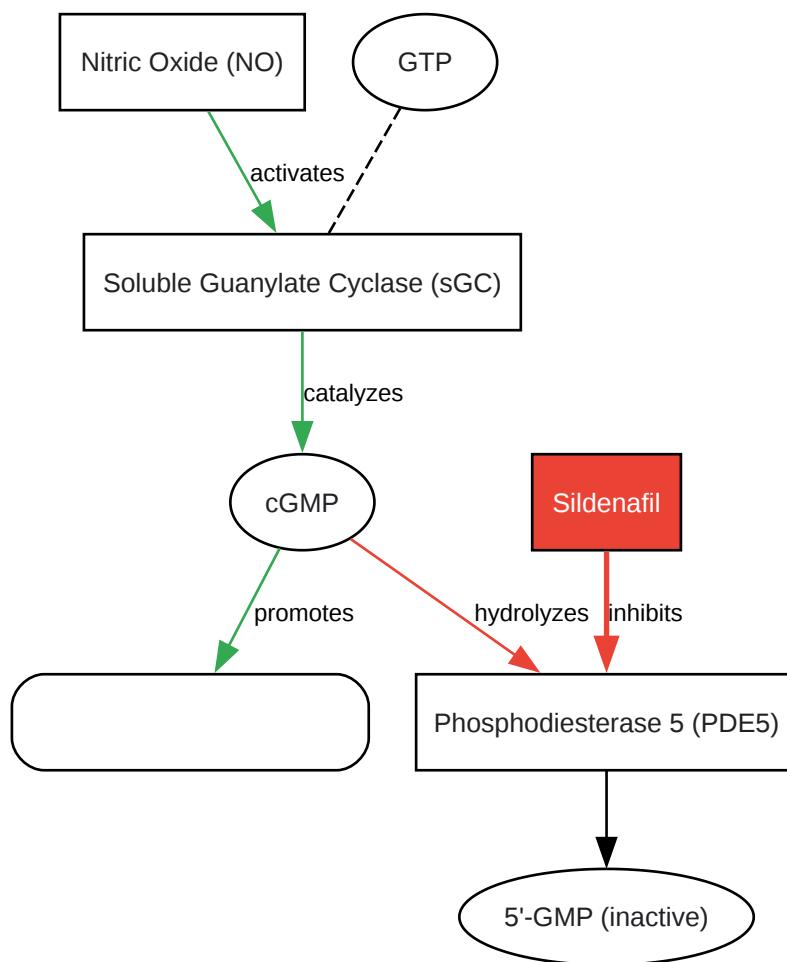
Sildenafil's Mechanism of Action: The NO/cGMP Signaling Pathway

Sildenafil is a selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme that degrades cyclic guanosine monophosphate (cGMP).^[4] The inhibition of PDE5 leads to an accumulation of cGMP, which in turn mediates smooth muscle relaxation and vasodilation.^[4] This is the primary mechanism behind its therapeutic effects.^[4]

The signaling pathway is initiated by the release of nitric oxide (NO), which activates soluble guanylate cyclase (sGC) to produce cGMP from guanosine triphosphate (GTP).^[5] Sildenafil's role is to prevent the breakdown of cGMP by PDE5, thereby prolonging its action.^[4]

The following diagram illustrates this signaling cascade:

Sildenafil's Mechanism of Action: NO/cGMP Pathway



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The Nitric Oxide/cGMP Signaling Pathway and the Role of Sildenafil

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Applications of Descarbon Sildenafil-d3 for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b019351#commercial-suppliers-of-descarbon-sildenafil-d3-for-research>]

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